

"Estrone-N-O-C1-amido" quality control and purity assessment

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Compound of Interest

Compound Name: Estrone-N-O-C1-amido

Cat. No.: B12429378 Get Quote

Estrone-N-O-C1-amido: Technical Support Center

Welcome to the technical support center for **Estrone-N-O-C1-amido**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on quality control, purity assessment, and troubleshooting for experiments involving this estrone-based estrogen ligand.

Frequently Asked Questions (FAQs)

Q1: What is **Estrone-N-O-C1-amido** and what is its primary application?

A1: **Estrone-N-O-C1-amido** is a synthetic derivative of estrone, an estrogen hormone. It is primarily used as a ligand for the estrogen receptor α (ER α). In the field of targeted protein degradation, it is a key component in the design of Proteolysis Targeting Chimeras (PROTACs), specifically a class known as SNIPERs (Specific and Non-genetic IAP-dependent Protein Erasers). By being linked to an E3 ligase ligand, such as a cIAP1 ligand like Bestatin, it facilitates the ubiquitination and subsequent degradation of ER α by the proteasome. This makes it a valuable tool for studying the roles of ER α in various biological processes and for the potential development of therapeutics for conditions like breast cancer.

Q2: What are the recommended storage conditions for **Estrone-N-O-C1-amido**?

Troubleshooting & Optimization





A2: For long-term storage, it is recommended to store **Estrone-N-O-C1-amido** as a solid at -20°C, protected from light. For short-term storage, it can be kept at room temperature as it is stable under these conditions. If dissolved in a solvent such as DMSO, it is advisable to store the solution at -80°C for up to six months or at -20°C for one month, with protection from light to prevent degradation.

Q3: What are the critical quality control parameters to assess for a new batch of **Estrone-N-O-C1-amido**?

A3: The critical quality control parameters for a new batch of **Estrone-N-O-C1-amido** include:

- Purity: Typically assessed by High-Performance Liquid Chromatography (HPLC) and expressed as a percentage. A high purity level (e.g., >98%) is crucial for reliable experimental results.
- Identity: Confirmed by techniques such as Mass Spectrometry (MS) to verify the molecular weight and Nuclear Magnetic Resonance (NMR) spectroscopy to confirm the chemical structure.
- Appearance: The physical state and color of the compound should be consistent with the product specifications (typically a solid).
- Solubility: The solubility in common laboratory solvents (e.g., DMSO) should be verified.

Q4: What potential impurities might be present in a sample of **Estrone-N-O-C1-amido**?

A4: Potential impurities in a synthetically produced compound like **Estrone-N-O-C1-amido** can include:

- Residual starting materials: Unreacted estrone or other precursors from the synthesis.
- By-products: Compounds formed from side reactions during the synthesis process.
- Residual solvents: Solvents used during synthesis and purification that have not been completely removed.



 Degradation products: Impurities that may form over time due to improper storage or handling, such as hydrolysis of the amide bond.

Troubleshooting Guides Issue 1: Inconsistent or unexpected experimental results.

- Possible Cause 1: Purity of **Estrone-N-O-C1-amido** is lower than specified.
 - Troubleshooting Step: Re-evaluate the purity of your compound using HPLC. If the purity is found to be low, consider repurifying the compound or obtaining a new, high-purity batch.
- Possible Cause 2: Degradation of the compound.
 - Troubleshooting Step: Assess the integrity of the compound using LC-MS to check for the
 presence of degradation products. Ensure that proper storage conditions have been
 maintained. If degradation is suspected, use a fresh, properly stored sample for your
 experiments.
- Possible Cause 3: Incorrect concentration of the stock solution.
 - Troubleshooting Step: Prepare a fresh stock solution, ensuring the compound is fully dissolved. If possible, verify the concentration using a quantitative analytical method.

Issue 2: Poor solubility of Estrone-N-O-C1-amido in the desired solvent.

- Possible Cause 1: Inappropriate solvent selection.
 - Troubleshooting Step: Test the solubility in a range of solvents. For many PROTAC components, DMSO is a common choice for initial stock solutions. For aqueous buffers, it may be necessary to use a co-solvent or surfactant.
- Possible Cause 2: Compound has precipitated out of solution.



 Troubleshooting Step: Gently warm the solution and sonicate to aid in redissolving the compound. When preparing dilutions in aqueous buffers, add the stock solution to the buffer slowly while vortexing to prevent precipitation.

Issue 3: HPLC purity analysis shows multiple peaks or peak tailing.

- Possible Cause 1: Presence of impurities.
 - Troubleshooting Step: Use LC-MS to identify the molecular weights of the additional peaks to determine if they are related to the parent compound (e.g., degradation products, byproducts).
- Possible Cause 2: Inappropriate HPLC method.
 - Troubleshooting Step: Optimize the HPLC method, including the mobile phase gradient, column type, and temperature, to achieve better peak separation and shape. Refer to the example HPLC protocol below.
- Possible Cause 3: Column overload.
 - Troubleshooting Step: Reduce the injection volume or the concentration of the sample being analyzed.

Data Presentation

Table 1: Example Purity Assessment of Estrone-N-O-C1-amido by HPLC

| Lot Number | Purity (%) by HPLC (254 nm) | Retention Time (min) | Appearance |
|------------|--------------------------------|-------------------------|-----------------|
| A123 | 99.2 | 8.5 | White solid |
| B456 | 98.7 | 8.6 | White solid |
| C789 | 95.5 | 8.5 (major peak) | Off-white solid |

Table 2: Example LC-MS Analysis for Identity Confirmation



| Parameter | Result |
|-------------------|--------------|
| Molecular Formula | C20H25NO3 |
| Molecular Weight | 343.42 g/mol |
| Observed [M+H]+ | 344.19 |
| Observed [M+Na]+ | 366.17 |

Experimental Protocols

Protocol 1: Purity Assessment by High-Performance Liquid Chromatography (HPLC)

This protocol provides a general method for assessing the purity of **Estrone-N-O-C1-amido**. Optimization may be required for specific instrumentation.

- Instrumentation: HPLC system with a UV-Vis detector.
- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient Elution:

0-2 min: 50% B

o 2-15 min: 50% to 95% B

15-17 min: 95% B

17-18 min: 95% to 50% B

18-20 min: 50% B

• Flow Rate: 1.0 mL/min.



- Column Temperature: 30°C.
- · Detection Wavelength: 254 nm.
- Injection Volume: 10 μL.
- Sample Preparation: Prepare a 1 mg/mL solution of Estrone-N-O-C1-amido in acetonitrile or methanol.

Protocol 2: Identity Confirmation by Liquid Chromatography-Mass Spectrometry (LC-MS)

This protocol outlines a general procedure for confirming the molecular weight of **Estrone-N-O-C1-amido**.

- Instrumentation: LC-MS system with an electrospray ionization (ESI) source.
- LC Conditions: Use the same HPLC conditions as described in Protocol 1 or a faster gradient suitable for MS analysis.
- MS Parameters (Positive Ion Mode):
 - Ion Source: ESI
 - Scan Range: m/z 100-1000
 - Capillary Voltage: 3.5 kV
 - Cone Voltage: 30 V
 - Source Temperature: 120°C
 - Desolvation Temperature: 350°C
 - Desolvation Gas Flow: 600 L/hr
- Sample Preparation: Prepare a 100 µg/mL solution of Estrone-N-O-C1-amido in acetonitrile or methanol.



Visualizations



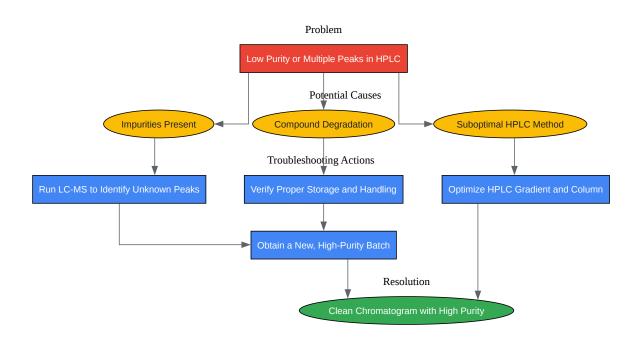
Start: New Batch Receipt Receive New Batch of Estrone-N-O-C1-amido Initial Quality Control Visual Inspection (Appearance) **Solubility Test** Analytical Testing **HPLC** Purity Assessment LC-MS Identity Confirmation NMR Structural Confirmation Decision Meets Specifications? Yes No

Pass QC: Release for Use

Outcome

Fail QC: Reject Batch





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